

Measuring Target Engagement of Hsd17B13 with Hsd17B13-IN-29: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hsd17B13-IN-29*

Cat. No.: *B12376038*

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Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (Hsd17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2][3][4][5] Genetic association studies have linked loss-of-function variants of Hsd17B13 to a reduced risk of developing chronic liver diseases, including non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).[1][2][6] This protective association has positioned Hsd17B13 as a promising therapeutic target for these conditions. Hsd17B13 is known to possess retinol dehydrogenase activity, converting retinol to retinaldehyde.[1] The enzyme is involved in signaling pathways regulated by the liver X receptor α (LXR α) and sterol regulatory element-binding protein-1c (SREBP-1c), key regulators of lipid metabolism.[1][2]

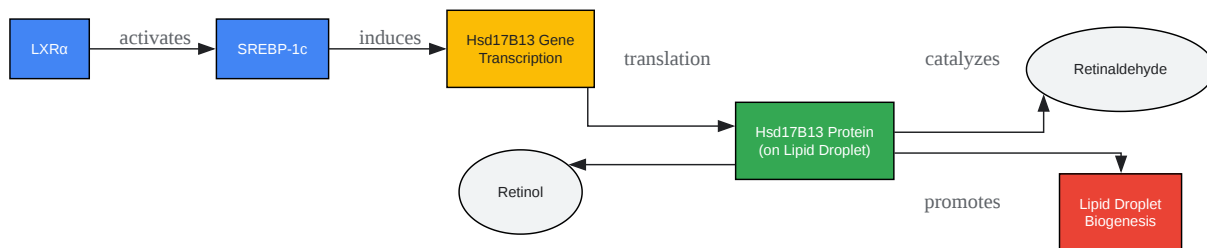
Hsd17B13-IN-29 is a potent inhibitor of Hsd17B13, demonstrating an IC₅₀ value of $\leq 0.1 \mu\text{M}$ in estradiol conversion assays.[7] Accurate measurement of the engagement of Hsd17B13 by **Hsd17B13-IN-29** in a cellular context is crucial for its development as a therapeutic agent. These application notes provide detailed protocols for quantifying the target engagement of Hsd17B13 with **Hsd17B13-IN-29** using biochemical and cellular thermal shift assays.

Data Presentation

Parameter	Value	Assay Type	Substrate	Reference
IC50	≤ 0.1 μM	Enzymatic Assay	Estradiol	[7]

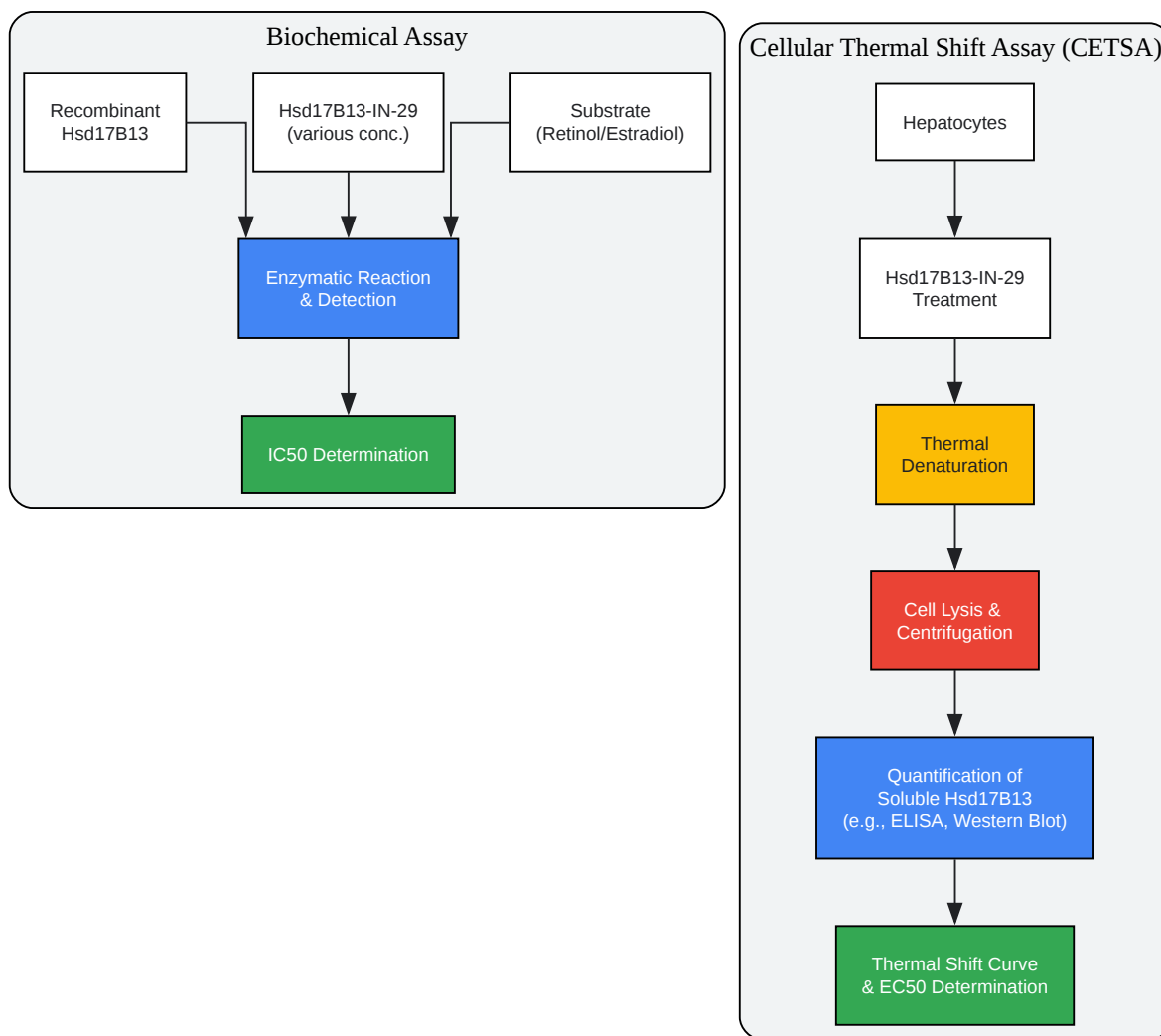
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the Hsd17B13 signaling pathway and a general experimental workflow for measuring target engagement.



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Hsd17B13 Signaling Pathway



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